

# A Technical Guide to the Commercial Sources and Availability of Enriched Lithium-6

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## *Compound of Interest*

Compound Name: **Lithium-6**

Cat. No.: **B098924**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and characterization of enriched **lithium-6** ( ${}^6\text{Li}$ ). As a critical raw material in various scientific and technological fields, including neutron detection, nuclear energy, and potentially in novel pharmaceuticals, a thorough understanding of its supply chain and analytical methodologies is paramount. This document offers a curated compilation of commercially available  ${}^6\text{Li}$  products, their specifications, and detailed experimental protocols for isotopic analysis.

## Commercial Availability of Enriched Lithium-6

The commercial market for enriched **lithium-6** is catered to by a select number of specialized suppliers. These entities range from large chemical companies to government-supported isotope centers. The available forms of  ${}^6\text{Li}$  are diverse, accommodating a wide array of research and development needs.

## Key Commercial Suppliers

A summary of prominent commercial suppliers of enriched **lithium-6** is provided below. It is important to note that availability and product specifications are subject to change, and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Website	Notes
American Elements	--INVALID-LINK--	Offers a wide range of ${}^6\text{Li}$ compounds and custom synthesis services.
BuyIsotope.com (Neonest AB)	--INVALID-LINK--	A reseller for Neonest AB, providing various ${}^6\text{Li}$ chemical forms. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Cambridge Isotope Laboratories, Inc.	--INVALID-LINK--	Specializes in stable isotope-labeled compounds, including ${}^6\text{Li}$ metal. <a href="#">[5]</a> <a href="#">[6]</a>
National Isotope Development Center (NIDC)	--INVALID-LINK--	A U.S. Department of Energy program that supplies isotopes, including ${}^6\text{Li}$ .
Sigma-Aldrich (Merck)	--INVALID-LINK--	A major supplier of chemicals and laboratory equipment, offering ${}^6\text{Li}$ products. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>

## Commercially Available Forms and Specifications

Enriched **lithium-6** is available in several chemical forms, with varying enrichment levels and purities. The most common enrichment level offered commercially is 95 atom %. Below is a summary of available forms and their typical specifications.

Chemical Form	Typical Enrichment (atom % ${}^6\text{Li}$ )	Common Physical Forms
Lithium-6 Metal	95% <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>	Chunks, foil, rod, sputtering targets
Lithium-6 Carbonate	95% <a href="#">[12]</a>	Powder
Lithium-6 Hydroxide	>95%	Powder
Lithium-6 Chloride	>95%	Powder
Lithium-6 Fluoride	>95%	Powder
Lithium-6 Oxide	>95%	Powder

Note: Pricing information is highly variable and dependent on the quantity, chemical form, and enrichment level. Direct quotes from suppliers are necessary for accurate cost assessment. For example, historical pricing for 95% enriched  ${}^6\text{Li}$  metal has been in the range of tens of dollars per gram.[\[8\]](#)

## Experimental Protocols for Isotopic Analysis

Accurate determination of the isotopic composition of lithium-containing materials is crucial for quality control and experimental validation. The two primary techniques for high-precision lithium isotope analysis are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

### Isotopic Analysis of Lithium-6 by Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly precise method for determining isotope ratios. The following protocol provides a general framework for the analysis of lithium isotopes.

#### a. Sample Preparation and Chemical Separation:

- Dissolution: Dissolve the lithium-containing sample in an appropriate acid (e.g., ultrapure nitric acid). The choice of acid will depend on the sample matrix.

- Ion Exchange Chromatography: To minimize isobaric interferences (e.g., from doubly charged species) and matrix effects, separate lithium from the sample matrix using cation exchange chromatography. A common resin used for this purpose is a strong acid cation exchange resin.
- Elution: Elute the lithium fraction using a dilute acid, such as 0.2 M HCl. Collect the purified lithium fraction.

b. Mass Spectrometry Analysis:

- Filament Loading: Load a small aliquot of the purified lithium solution onto a previously degassed rhenium (Re) filament.
- Ionization: Insert the filament into the TIMS source. The sample is heated under vacuum, causing the ionization of lithium atoms.
- Mass Analysis: The generated  $\text{Li}^+$  ions are accelerated and separated based on their mass-to-charge ratio in a magnetic field.
- Detection: The ion beams of  ${}^6\text{Li}^+$  and  ${}^7\text{Li}^+$  are simultaneously measured using a multi-collector system, typically consisting of Faraday cups.
- Data Analysis: The ratio of the measured ion currents ( ${}^6\text{Li}/{}^7\text{Li}$ ) is used to calculate the isotopic abundance. Isotopic fractionation during the analysis is corrected for using a standard of known isotopic composition.

## Isotopic Analysis of Lithium-6 by Laser Ablation Multi-Collector Inductively Coupled Plasma Mass Spectrometry (LA-MC-ICP-MS)

LA-MC-ICP-MS is a powerful technique for in-situ isotopic analysis of solid samples with high spatial resolution.

a. Instrumentation and Setup:

- Laser Ablation System: A UV laser (e.g., 213 nm Nd:YAG or 193 nm ArF excimer) is used to ablate a small amount of material from the sample surface.

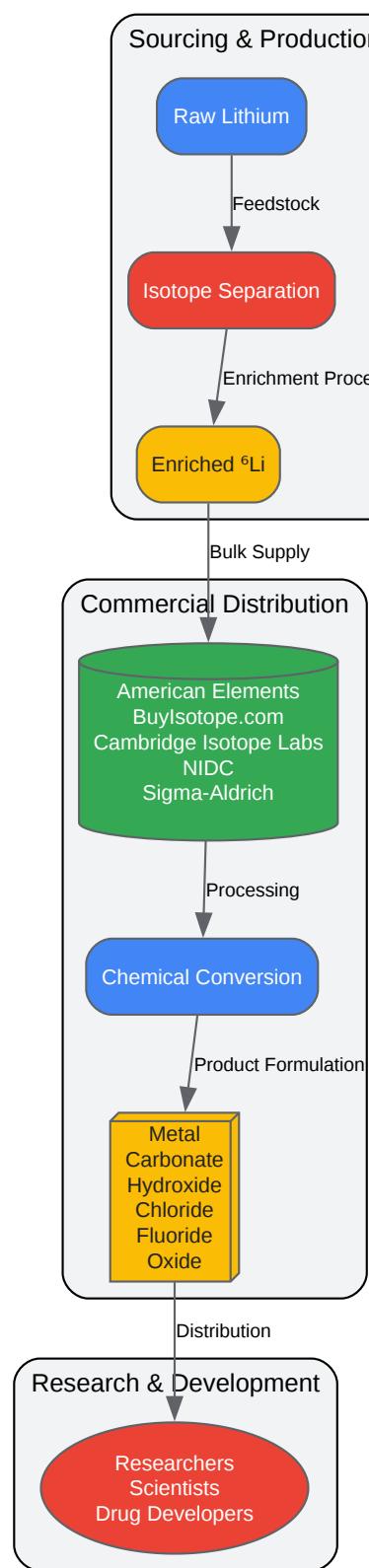
- MC-ICP-MS: The ablated aerosol is transported by a carrier gas (typically helium mixed with argon) into the plasma torch of the MC-ICP-MS. The sample is ionized in the high-temperature argon plasma.
- Instrument Tuning: Optimize the instrument for lithium analysis, including gas flow rates, lens settings, and detector voltages, to achieve maximum signal intensity and stability.

b. Analytical Procedure:

- Standard-Sample Bracketing: Analyze a reference material with a well-characterized lithium isotopic composition before and after the analysis of the unknown sample. This is crucial for correcting for instrumental mass bias.
- Ablation: Focus the laser beam on the sample surface and ablate the material. The laser parameters (spot size, repetition rate, and energy) should be optimized for the specific sample type.
- Data Acquisition: Simultaneously measure the ion beams of  ${}^6\text{Li}^+$  and  ${}^7\text{Li}^+$  using a multi-collector array.
- Data Reduction: The raw data is corrected for background, instrumental drift, and mass bias using the measurements of the bracketing standards. The final result is the  ${}^6\text{Li}/{}^7\text{Li}$  ratio of the sample.

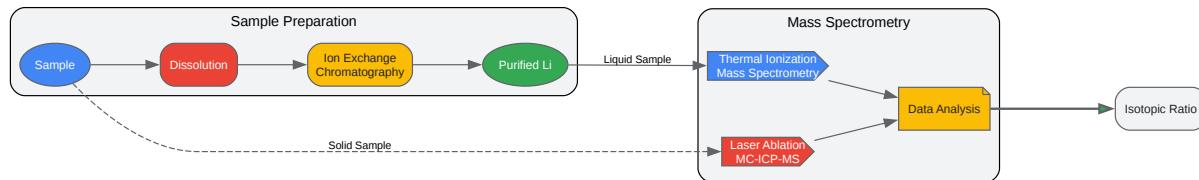
## Visualizing the Supply Chain and Analytical Workflow

To better illustrate the processes involved in obtaining and characterizing enriched **lithium-6**, the following diagrams have been generated using the DOT language.



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Caption: Commercial Supply Chain for Enriched **Lithium-6**.



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Caption: Workflow for **Lithium-6** Isotopic Analysis.

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